

# physical and chemical properties of Squamocin G

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Squamocin G

Cat. No.: B1668047

[Get Quote](#)

## Squamocin G: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Squamocin G**, a member of the annonaceous acetogenins, is a bioactive compound isolated from various species of the Annonaceae family. It has garnered significant attention in the scientific community for its potent cytotoxic and antitumor activities. This technical guide provides an in-depth overview of the physical and chemical properties of **Squamocin G**, detailed experimental protocols for its isolation and characterization, and an exploration of its mechanism of action, including relevant signaling pathways. All quantitative data are presented in structured tables for ease of reference, and key experimental workflows and signaling pathways are visualized using diagrams.

### Physical and Chemical Properties

**Squamocin G** is a C37 fatty acid derivative characterized by a bis-tetrahydrofuran (THF) ring system and a terminal  $\gamma$ -lactone. Its complex structure contributes to its biological activity and also presents challenges in its synthesis and characterization. The key physical and chemical properties of **Squamocin G** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>37</sub> H <sub>66</sub> O <sub>7</sub>	[1]
Molecular Weight	622.9 g/mol	[1]
IUPAC Name	(2S)-4-[(2R,13R)-2,13-dihydroxy-13-[(5R)-5-[(2R,5R)-5-[(1S)-1-hydroxyundecyl]oxolan-2-yl]oxolan-2-yl]tridecyl]-2-methyl-2H-furan-5-one	[1]
CAS Number	123123-32-0	[1]
Appearance	Solid powder	[2]
Solubility	Soluble in DMSO and methanol.[2][3] Poorly soluble in water.[4][5]	
Storage Condition	Dry, dark, and at 0 - 4 °C for short term (days to weeks) or -20 °C for long term (months to years).	[2]

## Spectroscopic Data

The structural elucidation of **Squamocin G** has been accomplished through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

### Infrared (IR) and Raman Spectroscopy

The FT-IR and FT-Raman spectra of squamocin (a closely related acetogenin) have been experimentally determined and analyzed using DFT calculations.[6][7] Key vibrational bands are indicative of its functional groups, such as the hydroxyl (-OH), carbonyl (C=O) of the lactone ring, and the C-O-C stretching of the THF rings.

### UV-Visible Spectroscopy

The UV-visible spectrum of squamocin in methanol shows weak absorption, which is characteristic of the lactone moiety.[6][8]

## Experimental Protocols

### Isolation and Purification of Squamocin G

**Squamocin G** is naturally found in the seeds of Annonaceae species like *Annona glabra*. [9][10]

The following is a general protocol for its isolation and purification, based on published methods.[8][10]

**Figure 1:** General workflow for the isolation and purification of **Squamocin G**.

Methodology:

- **Extraction:** Powdered seeds of *Annona glabra* are macerated with dichloromethane (DCM) at room temperature. The mixture is then filtered, and the solvent is evaporated under reduced pressure to yield the crude DCM extract.[9]
- **Column Chromatography:** The crude extract is subjected to silica gel column chromatography. The column is eluted with a gradient of hexane and ethyl acetate. Fractions are collected and monitored by thin-layer chromatography (TLC).[8]
- **Preparative HPLC:** Fractions containing **Squamocin G** are pooled and further purified by preparative high-performance liquid chromatography (HPLC) on a reversed-phase C18 column using a methanol-water mixture as the mobile phase to yield pure **Squamocin G**. [8][9]

### Spectroscopic Characterization

Methodology:

- **FT-IR and FT-Raman:** Spectra are recorded in the solid state.[6]
- **UV-Visible:** The spectrum is recorded in methanol using a quartz cuvette.[6]
- **NMR:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are typically recorded in deuterated chloroform ( $\text{CDCl}_3$ ) or deuterated methanol ( $\text{CD}_3\text{OD}$ ).

- Mass Spectrometry: High-resolution mass spectrometry (HRMS) is used to determine the exact mass and molecular formula.

## Biological Activity and Mechanism of Action

**Squamocin G** exhibits a range of biological activities, with its cytotoxic and antitumor properties being the most extensively studied.[4][9]

### Cytotoxicity

**Squamocin G** displays potent cytotoxicity against various cancer cell lines.[4] Its mechanism of action is multifaceted, involving the induction of apoptosis and cell cycle arrest.[4]

### Signaling Pathways

Recent studies have begun to unravel the specific molecular targets and signaling pathways modulated by squamocin. One key mechanism involves the induction of endoplasmic reticulum (ER) stress.[11]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. Squamocin G | C37H66O7 | CID 5459105 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. medkoo.com [medkoo.com]
3. Extraction of Acetogenins Using Thermo-sonication-Assisted Extraction from Annona muricata Seeds and Their Antifungal Activity - PMC [pmc.ncbi.nlm.nih.gov]
4. Synthesis and Cytotoxic Property of Annonaceous Acetogenin Glycoconjugates - PMC [pmc.ncbi.nlm.nih.gov]
5. researchgate.net [researchgate.net]
6. Experimental isolation and spectroscopic characterization of squamocin acetogenin combining FT-IR, FT-Raman and UV-Vis spectra with DFT calculations - PMC [pmc.ncbi.nlm.nih.gov]

- 7. researchgate.net [researchgate.net]
- 8. biochemjournal.com [biochemjournal.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. Squamocin Suppresses Tumor Growth through Triggering an Endoplasmic Reticulum Stress-Associated Degradation of EZH2/MYC Axis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical properties of Squamocin G]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668047#physical-and-chemical-properties-of-squamocin-g]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)